

# Z-L-Tyrosine Dicyclohexylamine Salt: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Z-L-Tyrosine dcha

Cat. No.: B12343537

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This in-depth technical guide provides a detailed overview of the chemical properties, structure, and relevant experimental protocols for Z-L-Tyrosine dicyclohexylamine salt (**Z-L-Tyrosine dcha**). This compound, a salt of the N-terminally protected amino acid Z-L-Tyrosine and dicyclohexylamine, is a valuable building block in peptide synthesis and other areas of medicinal chemistry.

## Core Chemical Properties and Structure

**Z-L-Tyrosine dcha**, systematically named N-(Benzyloxycarbonyl)-L-tyrosine dicyclohexylammonium salt, is a white crystalline powder. The formation of the dicyclohexylamine salt enhances the stability and improves the handling characteristics of the parent Z-L-Tyrosine molecule, which can be advantageous in synthetic applications.

## Chemical Structure

The structure of **Z-L-Tyrosine dcha** consists of two components: the Z-L-Tyrosine anion and the dicyclohexylammonium cation. In Z-L-Tyrosine, the amino group of the L-tyrosine is protected by a benzyloxycarbonyl (Z or Cbz) group. This protecting group is crucial in peptide synthesis to prevent unwanted side reactions at the N-terminus during peptide bond formation. The dicyclohexylamine forms an ammonium salt with the carboxylic acid moiety of the Z-L-Tyrosine.

Caption: Chemical structure of **Z-L-Tyrosine dcha**.

## Physicochemical Data

While specific experimental data for **Z-L-Tyrosine dcha** is not consistently available across the literature, the following table summarizes its key identifiers and the properties of its parent molecule, N-Cbz-L-Tyrosine, for reference.

Property	Value	Reference
Synonyms	N-CARBOBENZOXY-L-TYROSINE DICYCLOHEXYLAMINE SALT, Z-Tyr-OH·DCHA, N-Benzyloxycarbonyl-L-Tyrosine Dicyclohexylammonium Salt	[1]
CAS Number	7278-35-5	[2]
Molecular Formula	C <sub>29</sub> H <sub>40</sub> N <sub>2</sub> O <sub>5</sub>	[1]
Molecular Weight	496.64 g/mol	[1]
Appearance	White powder	General observation from suppliers
Melting Point of N-Cbz-L-Tyrosine	101-104 °C	Not available for the DCHA salt
Solubility of N-Cbz-L-Tyrosine	Soluble in methanol, ethanol, ethyl acetate	Solubility of the DCHA salt is expected to be good in organic solvents like dichloromethane and ethyl acetate.

## Experimental Protocols

The following sections detail generalized experimental procedures relevant to the synthesis and use of **Z-L-Tyrosine dcha**.

### Synthesis of Z-L-Tyrosine Dicyclohexylamine Salt

The formation of a dicyclohexylamine salt is a common method for the purification and stabilization of N-protected amino acids.

#### Methodology:

- **Dissolution:** Dissolve N-Cbz-L-Tyrosine in a suitable organic solvent such as ethyl acetate or diethyl ether.
- **Addition of Dicyclohexylamine:** To the stirred solution, add one equivalent of dicyclohexylamine dropwise at room temperature.
- **Precipitation:** The dicyclohexylamine salt will typically precipitate out of the solution upon addition. The mixture may be cooled to enhance precipitation.
- **Isolation:** The precipitated salt is collected by filtration.
- **Washing and Drying:** The collected solid is washed with the solvent used for the reaction to remove any unreacted starting materials and then dried under vacuum to yield the final product.

Caption: General workflow for the synthesis of **Z-L-Tyrosine dcha**.

## Liberation of the Free Acid from the Dicyclohexylamine Salt

For use in peptide synthesis, the free N-Cbz-L-Tyrosine must often be liberated from its dicyclohexylamine salt.

#### Methodology:

- **Suspension:** Suspend the **Z-L-Tyrosine dcha** salt in a suitable organic solvent (e.g., ethyl acetate).
- **Acidification:** Add an aqueous solution of an acid, such as 10% citric acid or dilute hydrochloric acid, and stir the biphasic mixture vigorously. The dicyclohexylamine will be protonated and move into the aqueous phase, leaving the free N-Cbz-L-Tyrosine in the organic phase.

- Phase Separation: Separate the organic layer from the aqueous layer.
- Washing: Wash the organic layer with water and then with brine.
- Drying and Evaporation: Dry the organic layer over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and evaporate the solvent under reduced pressure to obtain the free N-Cbz-L-Tyrosine.

Caption: Workflow for liberating the free acid from its dcha salt.

## Signaling Pathways and Biological Relevance

Currently, there is no specific literature that describes a direct role for **Z-L-Tyrosine dcha** in biological signaling pathways. Its primary utility is as a protected amino acid derivative for chemical synthesis, particularly in the field of peptide synthesis.

The parent molecule, L-tyrosine, is a crucial amino acid involved in numerous biological processes. It serves as a precursor for the synthesis of important neurotransmitters such as dopamine, norepinephrine, and epinephrine. Furthermore, L-tyrosine is a key component of many proteins and can be post-translationally modified (e.g., phosphorylation), which is a fundamental mechanism in signal transduction cascades. The study of synthetic peptides containing tyrosine and its analogs is therefore of great interest in understanding and modulating these biological pathways.

## Conclusion

Z-L-Tyrosine dicyclohexylamine salt is a stable and convenient form of N-terminally protected L-tyrosine, facilitating its use in organic and medicinal chemistry. While detailed, experimentally determined physicochemical data for this specific salt is sparse in publicly available literature, its chemical identity is well-established. The generalized protocols provided herein offer a solid foundation for its synthesis and manipulation in a laboratory setting. Its value lies in its role as a key building block for the synthesis of peptides and other complex molecules, which in turn are instrumental in the study of a wide array of biological signaling pathways.

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## References

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